

"Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate" chemical properties

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Compound of Interest

Compound Name: *Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate*

Cat. No.: *B1325958*

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Technical Guide: Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate

Disclaimer: The following document is a technical guide on the chemical properties of **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**. It is important to note that this compound is not widely documented in publicly available scientific literature. As such, much of the information presented, including chemical properties and potential synthetic routes, is based on computational predictions and data from structurally analogous compounds. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented with experimental verification.

Chemical Properties and Identifiers

Quantitative data for **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate** is scarce. The following table summarizes the basic molecular properties and includes data for a structurally similar isomer, Ethyl 8-(4-ethoxyphenyl)-8-oxooctanoate, for comparison.

Property	Value (for Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate)	Value (for Ethyl 8-(4-ethoxyphenyl)-8-oxooctanoate)[1]
Molecular Formula	C18H26O4	C18H26O4
Molecular Weight	322.4 g/mol (Calculated)	306.402 g/mol
IUPAC Name	ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate	ethyl 8-(4-ethoxyphenyl)-8-oxooctanoate
CAS Number	Not available	898757-57-8
Canonical SMILES	<chem>CCOC(=O)CCCCCCC(=O)C1=CC=CC=C1OCC</chem>	Not available
InChI Key	Not available	OXYMWRDETLOQGI-UHFFFAOYSA-N
Purity	Not available	97.0%

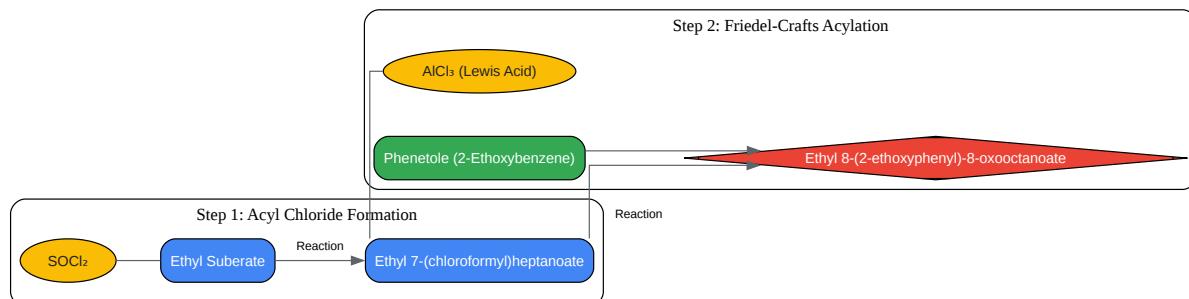
Experimental Protocols

Due to the limited availability of data, no established experimental protocols for the synthesis or analysis of **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate** were found in the public domain. Researchers interested in this compound would need to develop and validate their own methodologies. A potential synthetic approach is outlined in the following section.

Proposed Synthesis Workflow

A plausible synthetic route for **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate** could involve a Friedel-Crafts acylation reaction. This common method is used to attach an acyl group to an aromatic ring. In this proposed workflow, the reaction would occur between 2-ethoxybenzene (phenetole) and a suitable acylating agent derived from suberic acid.

The diagram below illustrates a potential two-step synthesis process. The first step involves the conversion of the terminal carboxylic acid of ethyl suberate to an acyl chloride. The second step is the Friedel-Crafts acylation of phenetole with the generated acyl chloride.

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Caption: Proposed two-step synthesis of **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**.

Signaling Pathways and Biological Activity

There is currently no information available regarding the biological activity or its involvement in any signaling pathways for **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**. Research into structurally related molecules may provide insights into potential areas of investigation. For instance, various substituted oxooctanoate derivatives have been explored in the context of drug discovery, but specific data for this compound is absent.

Safety and Handling

Specific safety and handling information for **Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate** is not available. As a standard laboratory practice for a novel or uncharacterized chemical, it should be handled with care. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or a fume hood. For guidance on handling similar chemical structures, one could refer to the safety data sheets (SDS) of related compounds like Ethyl 8-bromo-8-oxooctanoate, which recommend avoiding contact with skin and eyes and using in a well-ventilated place[2].

Conclusion

Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate represents a chemical entity with limited characterization in the public domain. This guide provides a foundational overview based on theoretical chemical principles and data from analogous compounds. Further experimental research is necessary to fully elucidate its chemical properties, reactivity, biological activity, and safety profile. The proposed synthetic workflow offers a starting point for researchers aiming to synthesize and study this molecule.

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References

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